

Application Notes and Protocols for Assessing Intracellular Killing by dmDNA31

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Compound of Interest

Compound Name: *dmDNA31*

Cat. No.: *B15559153*

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Introduction

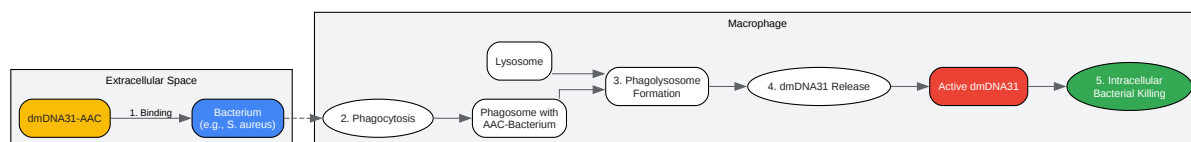
dmDNA31, a potent rifamycin-class antibiotic, is a promising agent for combating intracellular bacterial pathogens. Its efficacy is particularly noted against persistent and stationary-phase bacteria, such as *Staphylococcus aureus*, which can reside and evade the host immune system within various cell types, including macrophages. The intracellular localization of these pathogens presents a significant challenge for many conventional antibiotics, leading to recurrent and chronic infections. Therefore, robust and accurate methods to assess the intracellular bactericidal activity of compounds like **dmDNA31** are crucial for preclinical drug development and for understanding their therapeutic potential.

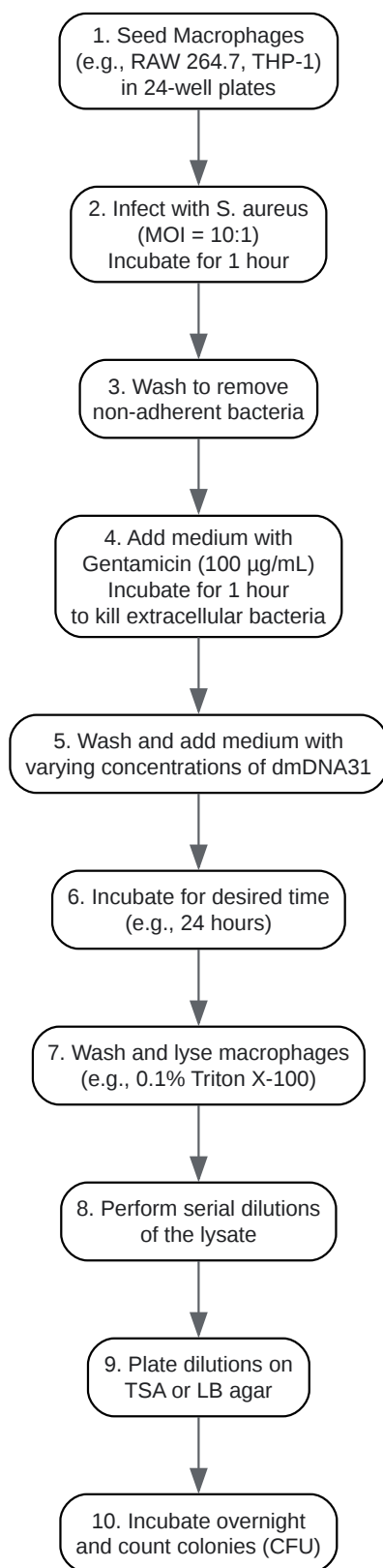
This document provides detailed application notes and protocols for two standard methods to quantify the intracellular killing of bacteria by **dmDNA31**: the Colony Forming Unit (CFU) assay and a fluorescence-based live/dead staining assay compatible with microscopy and flow cytometry.

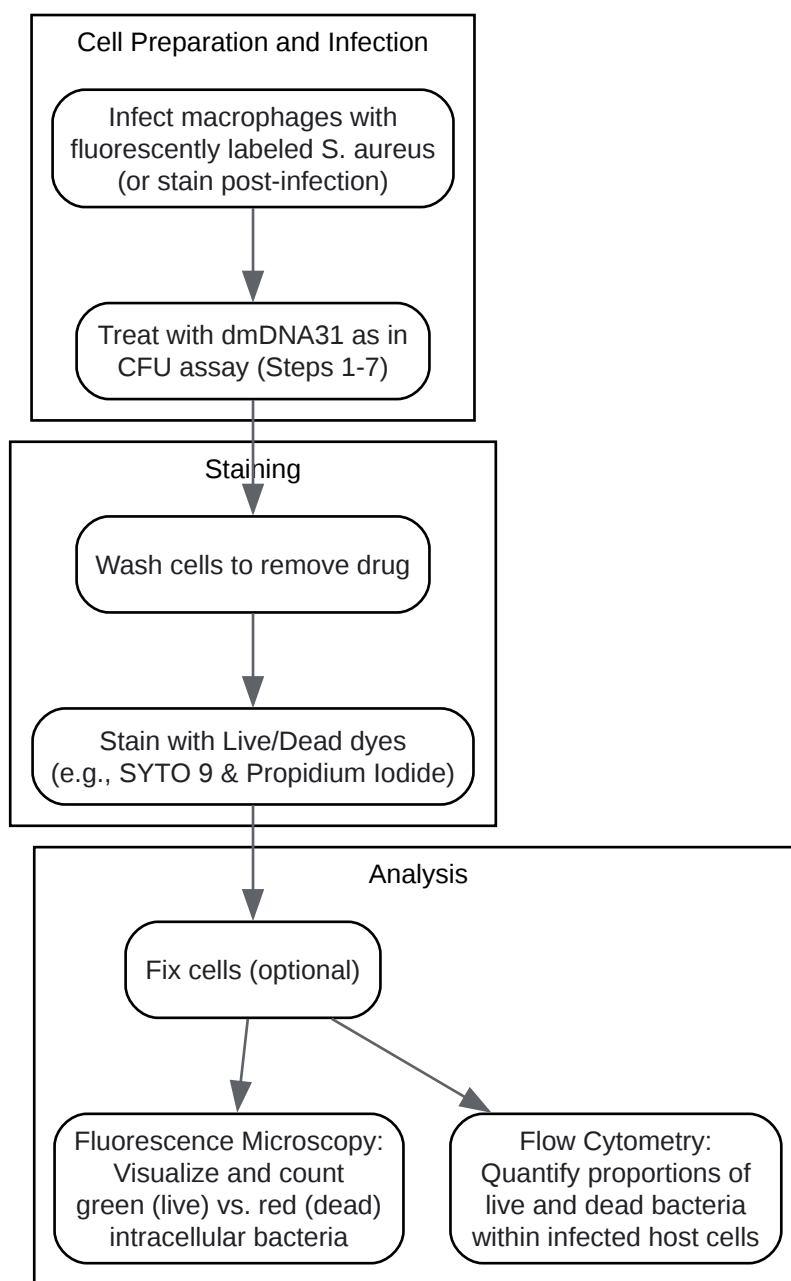
Mechanism of Action of dmDNA31 in Antibody-Antibiotic Conjugates (AACs)

dmDNA31 is often utilized as a payload in antibody-antibiotic conjugates (AACs), such as DSTA4637S, to specifically target bacteria. The general mechanism is as follows:

- **Binding:** The AAC's antibody component binds to a specific antigen on the bacterial cell surface.
- **Phagocytosis:** The host's phagocytic cells (e.g., macrophages) recognize and engulf the AAC-bound bacterium.
- **Lysosomal Fusion:** The phagosome containing the bacterium fuses with a lysosome, forming a phagolysosome.
- **Payload Release:** The acidic environment and lysosomal enzymes within the phagolysosome cleave the linker connecting **dmDNA31** to the antibody.
- **Intracellular Killing:** The released **dmDNA31** exerts its bactericidal effect by inhibiting the bacterial DNA-dependent RNA polymerase, leading to the death of the intracellular bacterium.^{[1][2]}







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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
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